

Application Note: High-Fidelity Fmoc Protection of (R)-Vinylglycine HCl

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Compound of Interest

Compound Name: (R)-2-Aminobut-3-enoic acid
hydrochloride

CAS No.: 105763-41-5

Cat. No.: B2389777

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-unsaturated amino acids.

Executive Summary

The introduction of the 9-fluorenylmethoxycarbonyl (Fmoc) group onto **(R)-2-Aminobut-3-enoic acid hydrochloride** requires precise control over pH and temperature. Unlike standard aliphatic amino acids, the vinyl side chain introduces a risk of base-catalyzed isomerization (

migration) and racemization. This protocol employs Fmoc-OSu in a Dioxane/Water system buffered with Sodium Bicarbonate (

).^[2] This method avoids the harsh acidity of Fmoc-Cl and the strong basicity of NaOH, delivering high-purity Fmoc-(R)-Vinylglycine-OH suitable for Solid Phase Peptide Synthesis (SPPS).

Chemical Strategy & Mechanistic Rationale

Reagent Selection: Fmoc-OSu vs. Fmoc-Cl^{[3][4][5]}

- Fmoc-Cl (9-Fluorenylmethyl chloroformate): Highly reactive but generates HCl as a byproduct.[3] In the presence of the vinyl group, the strong electrophilic nature of Fmoc-Cl can lead to minor side reactions with the alkene or formation of "Fmoc-dipeptides" due to rapid acylation.
- Fmoc-OSu: The succinimide carbonate is less aggressive and more selective for the amine. It releases N-hydroxysuccinimide (HOSu), which is easily removed during aqueous workup. Decision: Fmoc-OSu is the mandatory reagent for this substrate to preserve the alkene and chiral center.

The Stability Challenge: Isomerization

The proton at the

-carbon of vinylglycine is more acidic than in alkyl amino acids due to the inductive effect of the adjacent vinyl group and the carbonyl.

- Risk: Strong bases (pH > 10) or prolonged exposure to base can deprotonate the -carbon, leading to racemization or resonance-stabilized migration of the double bond to the conjugated position.
- Solution: We utilize Sodium Bicarbonate () rather than Sodium Carbonate () or Sodium Hydroxide (). maintains a pH of ~8.5, sufficient to deprotonate the ammonium salt () to the reactive amine () without triggering rapid proton abstraction from the -carbon.

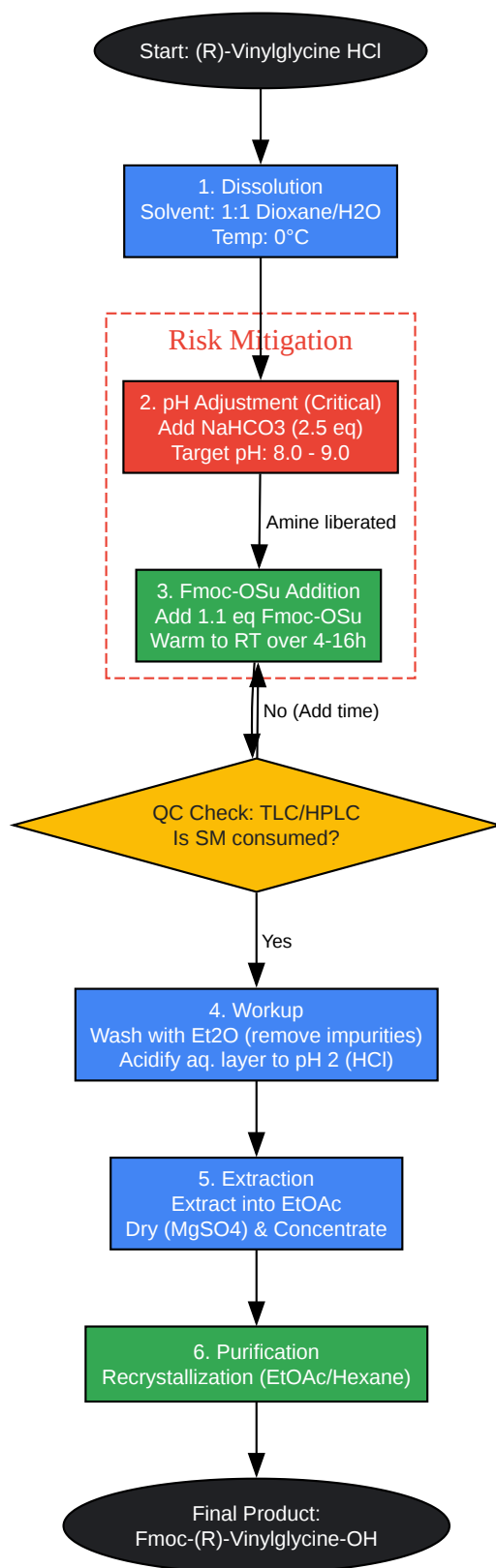
Stoichiometry for HCl Salts

The starting material is a hydrochloride salt. The first equivalent of base is consumed solely to neutralize the HCl.

- Base Requirement: 1.0 eq (neutralize HCl) + 1.0-1.5 eq (scavenge HOSu/maintain pH) = 2.0 - 2.5 eq total.

Experimental Workflow Diagram

The following flowchart illustrates the critical path, highlighting the pH control points essential for preventing isomerization.



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Caption: Workflow emphasizes mild pH control (red node) to prevent

to

isomerization.

Detailed Protocol

Materials & Reagents

Reagent	MW (g/mol)	Equiv.[2][4][5][6]	Role
(R)-Vinylglycine HCl	137.56	1.0	Substrate
Fmoc-OSu	337.33	1.1	Protecting Group Source
Sodium Bicarbonate ()	84.01	2.5	Base / Buffer
1,4-Dioxane	-	Solvent	Solubilizes Fmoc-OSu
Water (Deionized)	-	Solvent	Solubilizes Amino Acid
1N HCl	-	-	Acidification
Ethyl Acetate (EtOAc)	-	-	Extraction Solvent

Step-by-Step Procedure

Step 1: Preparation of Reaction Mixture

- In a round-bottom flask equipped with a magnetic stir bar, dissolve (R)-Vinylglycine HCl (1.0 g, 7.27 mmol) in Water (15 mL).
- Add 1,4-Dioxane (15 mL) to the solution. The mixture should be clear.
- Cool the mixture to 0°C using an ice bath. Cooling is critical to suppress initial exotherms and side reactions.

Step 2: Neutralization and Reagent Addition

- Add

(1.53 g, 18.2 mmol, 2.5 eq) in small portions.

- Note: Effervescence (

evolution) will occur. Wait for it to subside between additions.

- Checkpoint: Check pH.^{[4][7]} It should be approximately 8-9. If < 8, add small amounts of

. Do not exceed pH 9.5.

- Dissolve Fmoc-OSu (2.70 g, 8.0 mmol, 1.1 eq) in a minimal amount of 1,4-Dioxane (approx. 5-10 mL).
- Add the Fmoc-OSu solution dropwise to the stirring amino acid solution at 0°C.

Step 3: Reaction Maintenance

- Allow the reaction to stir at 0°C for 1 hour.
- Remove the ice bath and allow the mixture to warm to Room Temperature (20-25°C).
- Stir for an additional 4–12 hours.
 - Monitoring: Use TLC (System: EtOAc/MeOH/AcOH 90:10:1). The starting material (ninhydrin active, low R_f) should disappear. The product will be UV active and have a higher R_f.

Step 4: Workup & Extraction

- Partial Evaporation: Concentrate the mixture under reduced pressure (rotary evaporator) to remove most of the Dioxane. Do not heat above 40°C.
- Aqueous Wash: Dilute the remaining aqueous residue with Water (30 mL). Wash this aqueous layer with Diethyl Ether (2 x 20 mL).
 - Purpose: This removes unreacted Fmoc-OSu and the byproduct Fmoc-NH-Fmoc (if any). The product (carboxylate form) remains in the aqueous layer.
- Acidification: Cool the aqueous layer to 0°C. Carefully acidify to pH 2.0 using 1N HCl.

- Observation: The mixture will become cloudy as the Fmoc-amino acid precipitates/oils out.
- Extraction: Extract the acidified aqueous layer with Ethyl Acetate (3 x 30 mL).
- Drying: Combine the EtOAc layers, wash with Brine (1 x 20 mL), and dry over Anhydrous Magnesium Sulfate ().
- Concentration: Filter and concentrate under vacuum to yield the crude product, typically a white foam or solid.

Step 5: Purification (Recrystallization)

- Dissolve the crude solid in a minimum amount of hot EtOAc.
- Slowly add Hexanes (or Petroleum Ether) until turbidity is observed.
- Allow to stand at 4°C overnight.
- Filter the white crystals, wash with cold Hexane, and dry under high vacuum.

Analytical Specifications

Parameter	Specification	Method
Appearance	White to off-white powder	Visual
Purity	> 98.0%	HPLC (C18, ACN/Water + 0.1% TFA)
Identity	Consistent with structure	¹ H-NMR (DMSO-d ₆)
Mass	[M+H] ⁺ = 338.1 (approx)	LC-MS (ESI)
Enantiomeric Purity	> 99% ee	Chiral HPLC (Chiralpak AD-H or similar)

Key NMR Signals (DMSO-d₆):

- 7.9 - 7.3 (m, 8H, Fmoc aromatic)

- 5.9 (m, 1H, Vinyl -CH=)
- 5.3 - 5.1 (m, 2H, Vinyl =CH₂)
- 4.6 (m, 1H, -CH)
- Note: Absence of signals around 6.5-7.0 (indicative of -unsaturated impurity).

Troubleshooting & Critical Parameters

Issue: Product is an Oil / Difficulty Crystallizing

- Cause: Residual solvent (Dioxane) or presence of N-hydroxysuccinimide (HOSu).
- Remedy:
 - Co-evaporate with Dichloromethane (DCM) multiple times to remove Dioxane.
 - Wash the EtOAc layer with Water (3x) during workup to aggressively remove HOSu (which is water-soluble).
 - Precipitate by dropping a concentrated DCM solution of the product into cold Hexane.

Issue: Racemization Observed

- Cause: pH was too high (>10) or reaction time was too long at room temperature.
- Remedy:
 - Strictly limit pH to 8.5-9.0. Use a pH meter, not just paper.
 - Reduce reaction time. Stop reaction immediately upon consumption of SM.
 - Ensure temperature does not exceed 25°C.

Issue: Low Yield

- Cause: Product lost in the initial ether wash or incomplete extraction after acidification.
- Remedy:
 - Ensure the initial ether wash is done on the basic aqueous layer (pH ~8-9). If pH < 7, product will extract into ether and be discarded.
 - After acidification, salt the aqueous layer with NaCl to improve extraction efficiency into EtOAc.

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